Grandinin: A Technical Overview of Its Properties and Biological Activity

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Compound of Interest

Compound Name:	*Grandinin*
CAS No.:	*115166-32-0*
Cat. No.:	*B1216238*

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This technical guide provides an in-depth overview of the chemical properties and known biological activities of **grandinin**, a hydrolyzable tannin. The information is intended for researchers, scientists, and drug development professionals interested in the potential therapeutic applications of this natural compound.

Core Chemical and Physical Properties

Grandinin is a complex ellagitannin found in various plant species, including oaks and Melaleuca quinquenervia leaves.[1][2] Its fundamental properties are summarized in the table below.

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Property	Value	Source(s)
CAS Number	115166-32-0	[3][4][5][6][7]
Molecular Formula	$C_{46}H_{34}O_{30}$	[3][5][7]
Molecular Weight	1066.7 g/mol	[3][5]
Class	Hydrolyzable Tannin	[4]

Biological Activity: Inhibition of EGFR Signaling Pathway

A significant body of research has focused on the ability of **grandinin** to modulate cellular signaling pathways. Notably, **grandinin** has been shown to down-regulate the phosphorylation of the Epidermal Growth Factor Receptor (EGFR).[1][2] This inhibition of EGFR activation subsequently affects downstream signaling molecules, such as AKT, leading to reduced viability and induction of apoptosis in malignant cells.[1][2]

The EGFR signaling pathway is a critical regulator of cell growth, proliferation, and survival. Its dysregulation is a hallmark of many cancers. **Grandinin**'s ability to interfere with this pathway highlights its potential as a scaffold for the development of novel anti-cancer agents.

Below is a diagram illustrating the inhibitory effect of **grandinin** on the EGFR signaling pathway.

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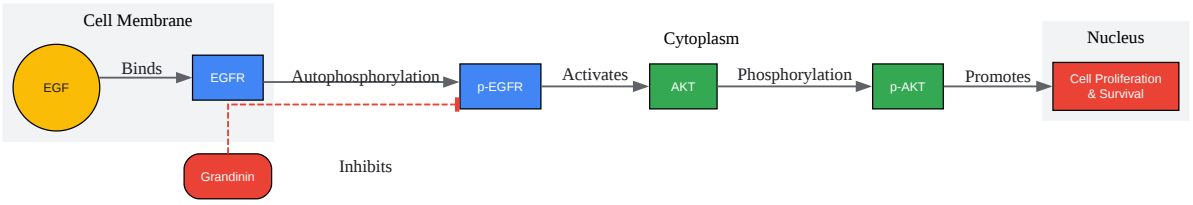
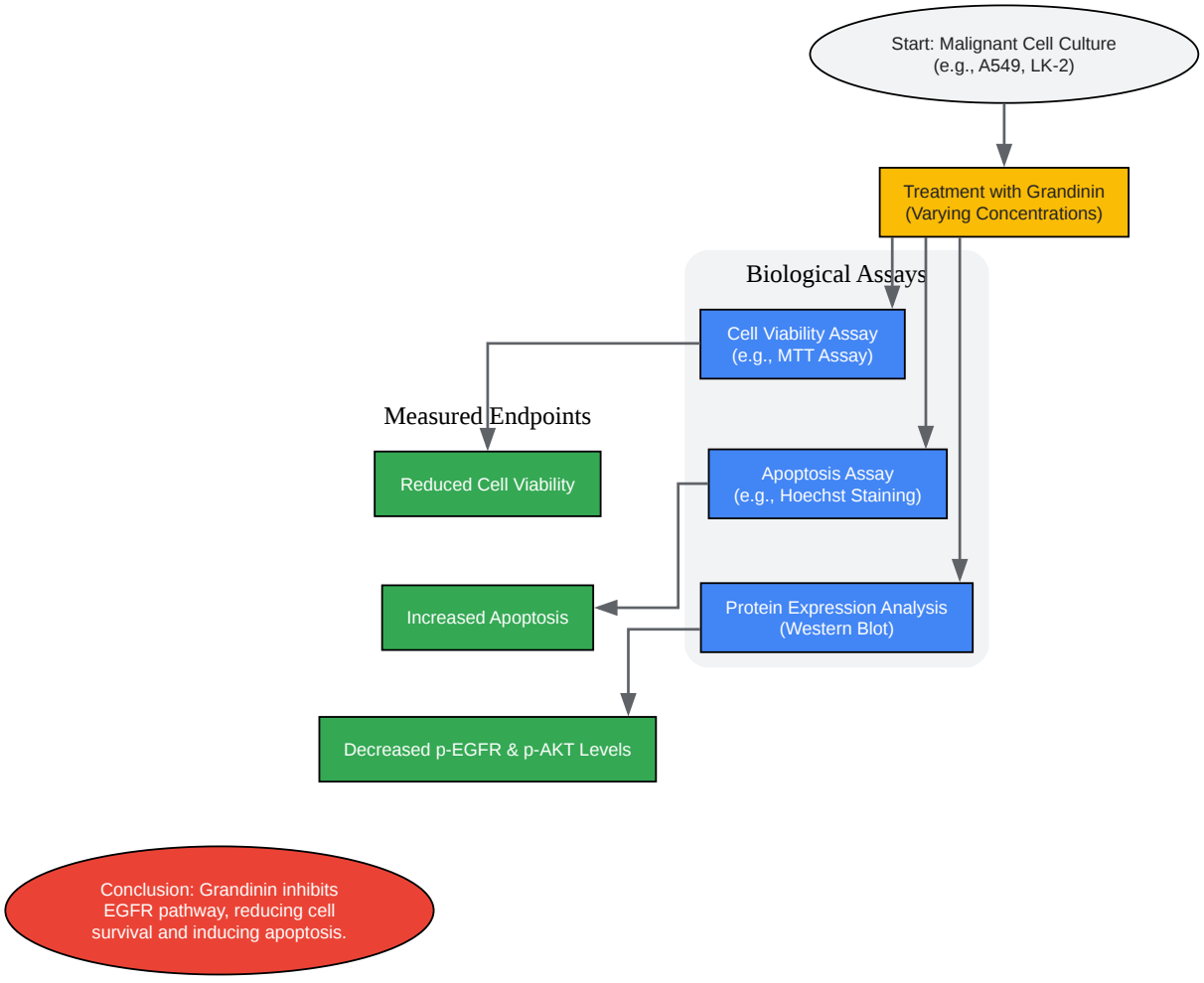

Cell Membrane
EGF
Binds
EGFR
Autophosphorylation
p-EGFR
Activates
Cytoplasm
AKT
Phosphorylation
p-AKT
Promotes
Nucleus
Cell Proliferation & Survival
Grandinin
Inhibits



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